

Using CAS 944890-37-3 as an intermediate in drug discovery

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Compound of Interest

Compound Name:	5-[[[2-(4-methoxyphenyl)amino]methyl]-2-furoic acid
CAS No.:	944890-37-3
Cat. No.:	B2723814

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Abstract

This application note details the strategic integration of CAS 944890-37-3 (tert-butyl (3R,4R)-3-amino-4-fluoropiperidine-1-carboxylate) into drug discovery workflows. As a chiral, fluorinated saturated heterocycle, this intermediate is critical for modulating physicochemical properties (pKa, LogD) and blocking metabolic soft spots in lead compounds. We provide a validated protocol for its derivatization, specifically addressing the mitigation of HF elimination—a common failure mode when handling β -fluoroamines—and ensuring stereochemical integrity during amide coupling.

Introduction: The "Fluorine Scan" in Medicinal Chemistry

In modern drug design, the piperidine ring is a privileged scaffold. However, unsubstituted piperidines often suffer from rapid oxidative metabolism and promiscuous binding (e.g., hERG channel inhibition) due to high basicity.

CAS 944890-37-3 offers a precision solution via the gauche effect and inductive withdrawal:

- **Metabolic Blocking:** The C4-fluorine atom blocks the common site of cytochrome P450-mediated oxidation.
- **pKa Modulation:** The electronegative fluorine reduces the pKa of the adjacent C3-amine (and any resulting amide/amine derivatives), typically lowering basicity by 1–2 log units. This improves membrane permeability and reduces off-target toxicity.^[1]
- **Conformational Locking:** The (3R,4R) stereochemistry dictates a specific ring pucker, often locking the molecule into a bioactive conformation that enhances ligand-protein binding affinity.

Chemical Profile & Specifications

Property	Specification
CAS Number	944890-37-3
IUPAC Name	tert-butyl (3R,4R)-3-amino-4-fluoropiperidine-1-carboxylate
Molecular Formula	C ₁₀ H ₁₉ FN ₂ O ₂
Molecular Weight	218.27 g/mol
Stereochemistry	(3R,4R) [Trans-relationship]
Appearance	White to off-white crystalline solid
Solubility	Soluble in DCM, MeOH, DMSO; Sparingly soluble in water
Key Risk	β-Elimination of HF under strong basic/thermal stress

Critical Handling Protocol: Prevention of β-Elimination

The juxtaposition of an amino group at C3 and a fluorine atom at C4 creates a system prone to β -elimination (E1cB mechanism), particularly when the amine is acylated (increasing the acidity of the C3 proton) and subjected to heat or strong bases.

Mechanism of Failure (The "Gotcha")

If the reaction temperature exceeds 60°C in the presence of bases like DBU or excess triethylamine, the molecule ejects HF, resulting in a useless enamine/alkene byproduct.



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Figure 1: Mechanism of HF elimination. Avoiding this pathway is the primary objective of the protocols below.

Experimental Protocols

Protocol A: Stereoconservative Amide Coupling

Objective: To couple CAS 944890-37-3 with a carboxylic acid (R-COOH) without epimerization or elimination.[1]

Reagents:

- Carboxylic Acid (1.0 equiv)[1]
- CAS 944890-37-3 (1.1 equiv)[1]
- HATU (1.2 equiv)[1]
- DIPEA (Diisopropylethylamine) (2.5 equiv)[1]
- Solvent: Anhydrous DMF or DCM[1]

Step-by-Step Methodology:

- **Activation:** In a flame-dried flask, dissolve the Carboxylic Acid (1.0 mmol) in anhydrous DMF (5 mL).
- **Cooling:** Cool the solution to 0°C using an ice bath. Note: Temperature control is vital to suppress elimination.
- **Base Addition:** Add DIPEA (2.5 mmol) dropwise. Stir for 5 minutes.
- **Coupling Agent:** Add HATU (1.2 mmol) in one portion. Stir at 0°C for 15 minutes to form the activated ester.
- **Amine Addition:** Add CAS 944890-37-3 (1.1 mmol) slowly.
- **Reaction:** Allow the mixture to warm to room temperature (20–25°C). Stir for 4–12 hours. Do not heat.
- **Monitoring:** Monitor via LC-MS. Look for the product mass $[M+H]^+$. If the mass corresponds to $[M-20]^+$, elimination has occurred (loss of HF).[\[1\]](#)
- **Workup:** Dilute with EtOAc, wash with saturated NaHCO_3 (2x), water (1x), and brine (1x). Dry over Na_2SO_4 .[\[1\]](#)

Protocol B: N-Boc Deprotection (Acidolysis)

Objective: To remove the Boc group to reveal the secondary amine for further scaffolding.[\[1\]](#)

Reagents:

- 4M HCl in Dioxane (preferred over TFA to avoid volatile fluorinated impurities)[\[1\]](#)
- Solvent: 1,4-Dioxane or DCM[\[1\]](#)

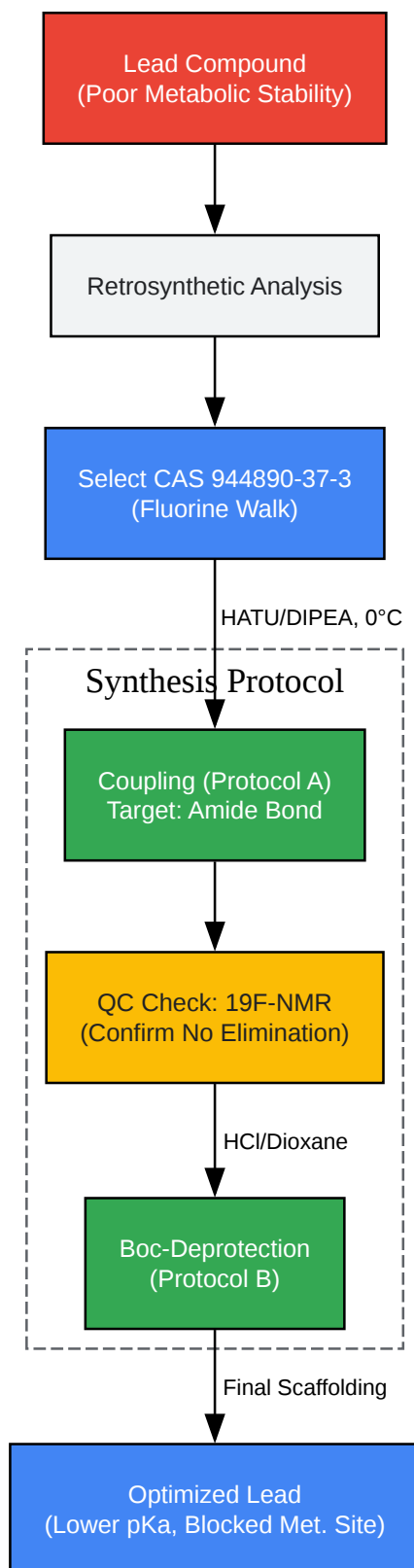
Step-by-Step Methodology:

- Dissolve the coupled intermediate in minimal DCM.
- Cool to 0°C.

- Add 4M HCl in Dioxane (10 equiv).
- Stir at room temperature for 1–2 hours.
- Evaporation: Concentrate in vacuo at <35°C.
 - Critical: Do not use high heat on the rotavap. The hydrochloride salt is stable, but the free base generated in situ during hot evaporation can degrade.
- Storage: Store as the HCl salt. Do not convert to the free base until immediately prior to the next step.

Workflow Visualization

The following diagram illustrates the integration of CAS 944890-37-3 into a standard lead optimization cycle.



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Figure 2: Integration workflow for CAS 944890-37-3 in lead optimization.

Analytical Validation (QC)

To ensure the integrity of the fluorinated scaffold, standard ^1H -NMR is often insufficient due to overlapping multiplets in the piperidine region.

- Recommended Method: ^{19}F -NMR (Decoupled).[\[1\]](#)
- Expected Signal: A single distinct peak around -180 to -200 ppm (depending on solvent/substitution).[\[1\]](#)
- Failure Signal: Appearance of olefinic fluorine signals or disappearance of the signal (if HF is fully lost).
- Chiral HPLC: Essential to verify that the (3R,4R) configuration has not epimerized to (3R,4S) during the coupling of the adjacent amine.

References

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